

A Guide to Validating NBDPS Findings with Other Birth Defect Registries

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This guide provides a framework for comparing and validating findings from the National Birth Defects Prevention Study (**NBDPS**) with data from other major birth defect registries. Understanding the consistency of findings across different populations and surveillance systems is crucial for confirming potential risk factors and informing public health interventions. This document outlines key methodological comparisons, presents available data for selected birth defects and risk factors, and details the necessary protocols for conducting such comparative analyses.

Methodological Comparison of Major Birth Defect Registries

A direct comparison of findings between birth defect registries requires a thorough understanding of their respective methodologies. The **NBDPS** was a large, population-based case-control study in the United States, while other significant registries like the European Surveillance of Congenital Anomalies (EUROCAT) and the International Clearinghouse for Birth Defects Surveillance and Research (ICBDSR) represent networks of regional registries with

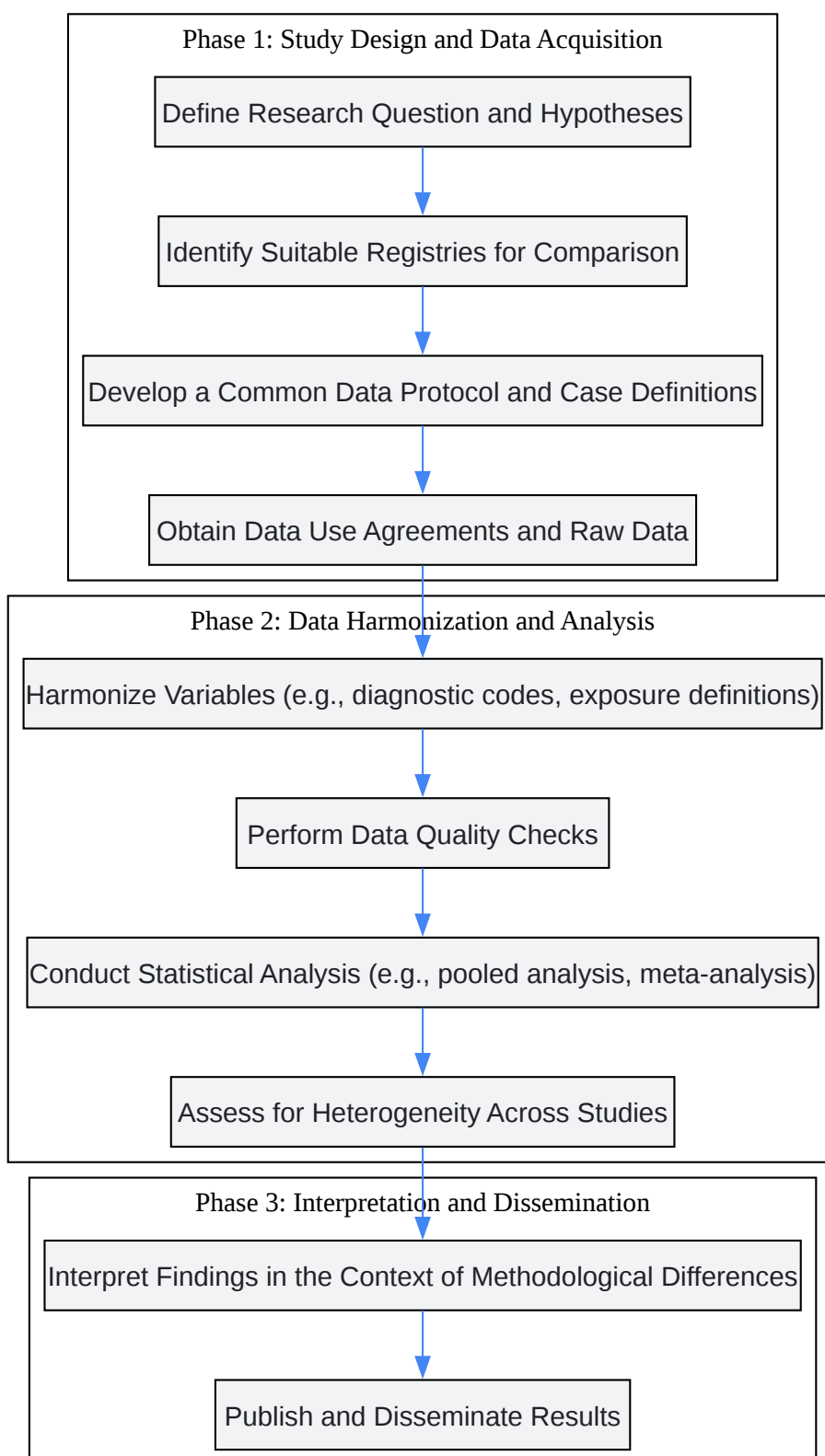
varying methodologies. Key differences in case ascertainment, exposure data collection, and inclusion criteria can influence prevalence estimates and risk factor associations.

Feature	National Birth Defects Prevention Study (NBDPS)	European Surveillance of Congenital Anomalies (EUROCAT)	International Clearinghouse for Birth Defects Surveillance and Research (ICBDSR)
Study Design	Population-based case-control study. [1]	Network of population-based registries. [2] [3]	Global network of birth defect surveillance programs. [4]
Geographic Coverage	10 U.S. states (Arkansas, California, Georgia, Iowa, Massachusetts, New Jersey, New York, North Carolina, Texas, Utah).	Multiple regions across Europe. [5] [6]	Worldwide member registries. [4]
Case Ascertainment	Active case ascertainment through review of medical records from multiple sources (e.g., hospitals, genetic centers).	Primarily active case ascertainment, though methods can vary by member registry.	Methods vary by member program, including both active and passive surveillance. [4]
Data Collection	Detailed maternal interviews via telephone, and collection of buccal cells for genetic analysis.	Standardized data collection from multiple sources including medical records and prenatal screening information. [2] [7] [8]	Data submitted by member registries; collection methods vary.

Inclusion Criteria	Included major structural birth defects; excluded cases with known chromosomal abnormalities or single-gene disorders.	Includes a wide range of congenital anomalies, with standardized coding and classification. [2] [3]	Varies by member program. [4]
Exposure Information	Self-reported maternal exposures during the periconceptional period (one month before to three months after conception). [1] [9] [10]	Varies by registry; can include maternal interviews, medical records, and prescription databases.	Varies by member program.

Experimental Protocols for Comparative Analysis

Validating findings across different registries is a complex process that requires careful planning and execution. The following experimental workflow outlines the key steps involved in such a comparative analysis.



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Caption: Experimental workflow for cross-registry validation.

A critical step in this process is data harmonization, which involves creating a common data model and standardizing definitions for birth defects and exposures across registries. This often requires recoding data to a common classification system, such as the International Classification of Diseases (ICD).

Comparative Findings: Prevalence and Risk Factor Associations

Direct quantitative comparisons of **NBDPS** findings with other registries are not readily available in the published literature in the format of a single, comprehensive validation study. However, by examining findings from separate studies conducted using different registry data, we can make indirect comparisons for specific conditions and risk factors.

Prevalence of Selected Birth Defects

The reported prevalence of birth defects can vary between registries due to differences in case ascertainment and population demographics. The following table presents prevalence estimates for spina bifida from **NBDPS**-related data and EUROCAT.

Birth Defect	Registry/Study	Prevalence (per 10,000 births)	Years of Data
Spina Bifida	NBDPS (U.S., 1991-2006)	5.6 (post-fortification)	1991-2006 [6]
EUROCAT (Europe, 1991-2011)	~9.1 (for all NTDs)	1991-2011 [11]	
EUROCAT (Europe, 2000-2008)	9.43 (for all NTDs)	2000-2008 [12]	

Note: Direct comparison is challenging as the **NBDPS** estimate is specific to spina bifida post-folic acid fortification, while the EUROCAT estimates are for all neural tube defects (NTDs) over a broader time frame.

Risk Factor Association: Maternal Smoking and Congenital Heart Defects

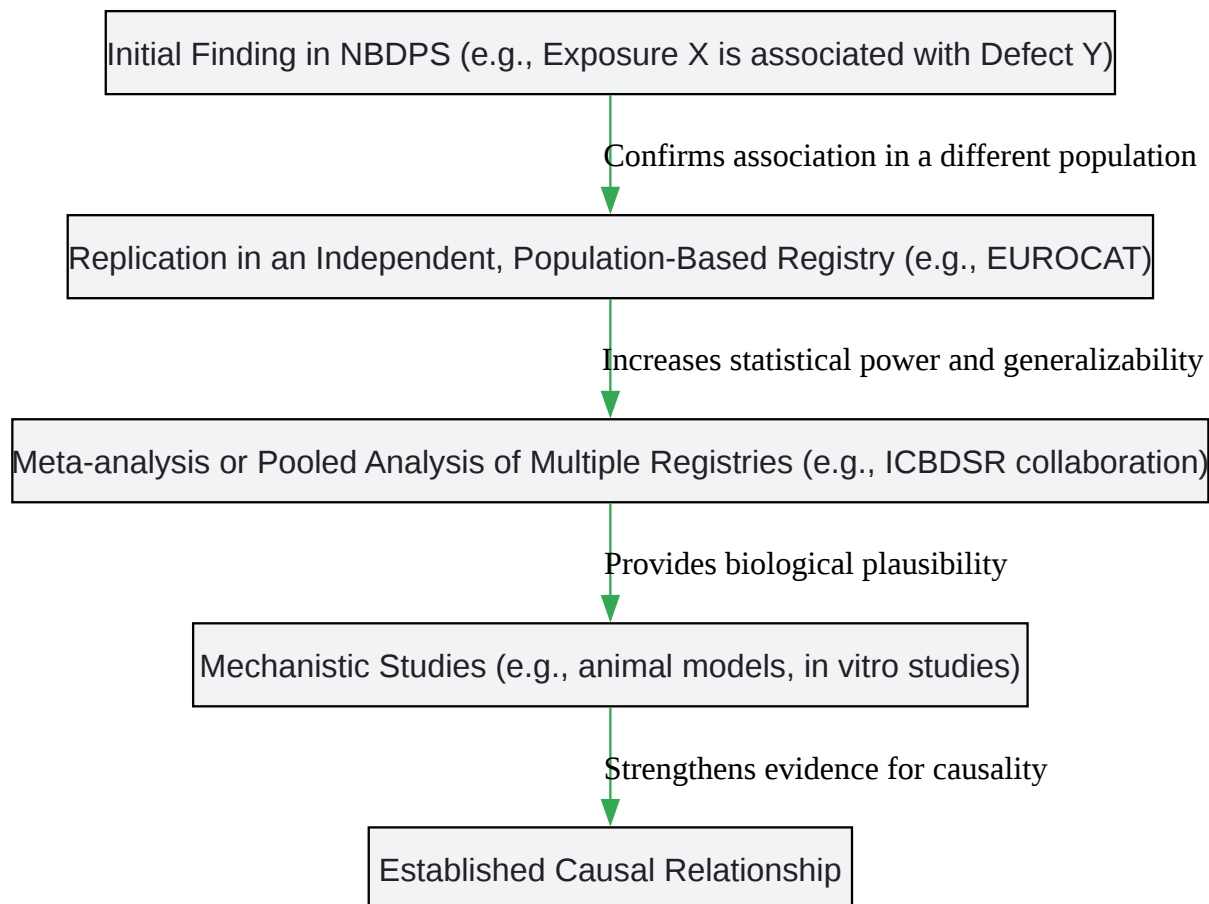
The association between maternal smoking and congenital heart defects (CHDs) has been investigated in multiple studies using data from different registries. While the specific odds ratios may differ, the general finding of a modest association is consistent.

Study Population (Registry)	Defect Category	Odds Ratio (OR) / Adjusted OR (aOR)	95% Confidence Interval (CI)
NBDPS	Septal Defects	aOR: 1.5	1.3 - 1.7[1][9]
Tricuspid Atresia	aOR: 1.7	1.0 - 2.7[1][9]	
Double Outlet Right Ventricle	aOR: 1.5	1.1 - 2.1[1][9]	
Baltimore-Washington Infant Study	Secundum-type Atrial Septal Defects	OR: 1.36	1.04 - 1.78[13]
Right Ventricular Outflow Tract Defects	OR: 1.32	1.06 - 1.65[13]	
Swedish Registries	All Heart Defects	OR: 1.09	1.01 - 1.19[14]
Atrial Septal Defects	OR: 1.63	1.04 - 2.57[14]	

This table demonstrates that while different studies report associations with slightly different sub-types of CHDs, there is a recurring theme of an elevated risk with maternal smoking.

Logical Relationship for Validating a Risk Factor Finding

The process of validating a risk factor finding from an initial study (like **NBDPS**) involves a logical progression of evidence from independent sources.



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Caption: Pathway to validating a risk factor finding.

Conclusion

Validating findings from the **NBDPS** with other birth defect registries is a scientifically rigorous process that strengthens the evidence for potential causal relationships. While direct, comprehensive validation studies are not always available, comparing methodologies and findings from separate studies provides valuable insights. The key challenges lie in the harmonization of data and accounting for methodological differences between registries. Future collaborative efforts, such as those facilitated by the NBDPN and ICBDSR, are essential for conducting robust validation studies and advancing our understanding of the causes of birth defects.^{[4][15][16]}

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